

Application Notes and Protocols for AGI-12026

Animal Model Studies

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Compound of Interest

Compound Name: AGI-12026

Cat. No.: B15574180

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Introduction

AGI-12026 is a small molecule inhibitor targeting mutant forms of isocitrate dehydrogenase 1 and 2 (mIDH1 and mIDH2). These mutations are implicated in various cancers, including glioma. **AGI-12026** is a triazine-containing compound that has demonstrated the ability to penetrate the blood-brain barrier, a critical characteristic for treating brain tumors. This document provides a summary of the available preclinical data on **AGI-12026** from animal model studies and outlines relevant experimental protocols.

Data Presentation

The following tables summarize the key quantitative data available for **AGI-12026**.

Table 1: In Vitro Biochemical and Cellular Activity of **AGI-12026**

Target	Assay	IC50 (nM)
mIDH1-R132H	Biochemical	130
mIDH2-R140Q	Biochemical	31
U87MG-mIDH2 R140Q	Cellular 2-HG	79

Data extracted from "Vorasidenib (AG-881): A First-in-Class, Brain-Penetrant Dual Inhibitor of Mutant IDH1 and 2 for Treatment of Glioma".

Table 2: In Vivo Pharmacokinetic Profile of **AGI-12026** in Mice

Parameter	Value
Brain-to-Plasma Ratio	0.8

This ratio indicates the relative concentration of the compound in the brain tissue compared to the plasma, suggesting good brain penetration. Data extracted from "Vorasidenib (AG-881): A First-in-Class, Brain-Penetrant Dual Inhibitor of Mutant IDH1 and 2 for Treatment of Glioma".

Note: Based on extensive literature searches, detailed in vivo efficacy data for **AGI-12026**, such as tumor growth inhibition and survival studies in animal models of cancer, are not publicly available. The primary focus of published research shifted to a related, more potent dual inhibitor, Vorasidenib (AG-881).

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the preclinical evaluation of **AGI-12026**, based on the available information and standard practices in the field.

Protocol 1: In Vitro Enzyme Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of **AGI-12026** against mutant IDH1 and IDH2 enzymes.

Materials:

- Recombinant human mIDH1-R132H and mIDH2-R140Q enzymes
- **AGI-12026**
- α -ketoglutarate (α -KG)
- NADPH
- Diaphorase
- Resazurin
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.5, 150 mM NaCl, 10 mM MgCl₂, 0.1% BSA)
- 384-well plates
- Plate reader capable of fluorescence detection

Procedure:

- Prepare a serial dilution of **AGI-12026** in DMSO.
- In a 384-well plate, add the assay buffer.
- Add the **AGI-12026** dilutions to the wells.
- Add the mIDH enzyme to the wells and incubate for a pre-determined time (e.g., 15 minutes) at room temperature.
- Initiate the enzymatic reaction by adding a mixture of α -KG and NADPH.
- Allow the reaction to proceed for a set time (e.g., 60 minutes) at room temperature.
- Stop the reaction and measure the remaining NADPH by adding a detection reagent containing diaphorase and resazurin.
- Read the fluorescence on a plate reader.

- Calculate the percent inhibition for each **AGI-12026** concentration and determine the IC₅₀ value by fitting the data to a four-parameter logistic equation.

Protocol 2: Cellular 2-Hydroxyglutarate (2-HG) Inhibition Assay

Objective: To measure the ability of **AGI-12026** to inhibit the production of the oncometabolite 2-HG in cancer cells expressing mutant IDH.

Materials:

- U87MG glioblastoma cells engineered to express mIDH2-R140Q
- Cell culture medium (e.g., DMEM with 10% FBS)
- **AGI-12026**
- LC-MS/MS system

Procedure:

- Seed U87MG-mIDH2 R140Q cells in 96-well plates and allow them to adhere overnight.
- Treat the cells with a serial dilution of **AGI-12026** for 48 hours.
- Collect the cell culture supernatant.
- Extract the metabolites from the supernatant.
- Analyze the concentration of 2-HG in the extracts using a validated LC-MS/MS method.
- Normalize the 2-HG levels to the cell number or protein concentration.
- Calculate the percent inhibition of 2-HG production and determine the IC₅₀ value.

Protocol 3: Pharmacokinetic Study in Mice

Objective: To determine the brain-to-plasma concentration ratio of **AGI-12026**.

Materials:

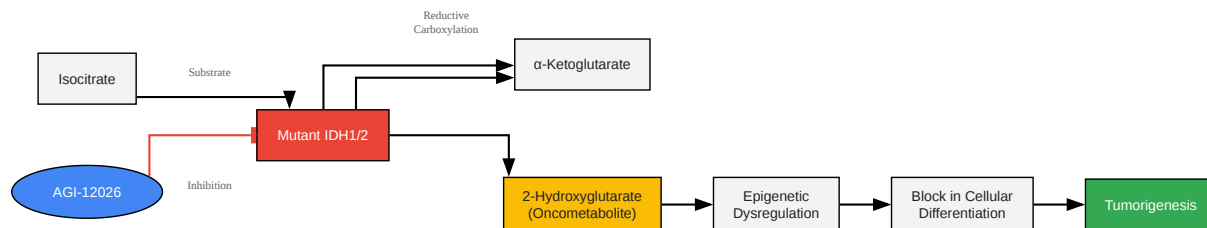
- Male CD-1 mice (or other appropriate strain)
- **AGI-12026** formulated for oral or intravenous administration
- Blood collection supplies (e.g., heparinized capillaries)
- Brain tissue homogenization equipment
- LC-MS/MS system

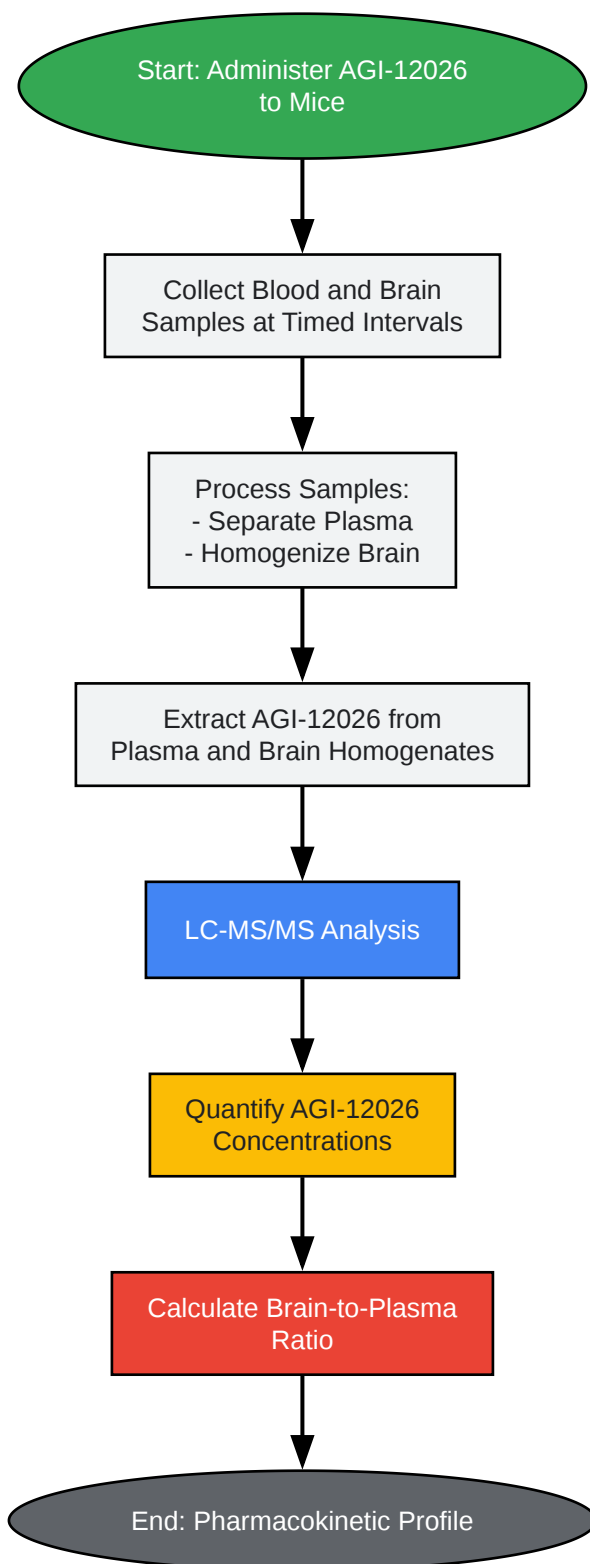
Procedure:

- Administer a single dose of **AGI-12026** to a cohort of mice.
- At various time points post-administration, collect blood samples via retro-orbital bleeding or cardiac puncture.
- Immediately following blood collection, euthanize the mice and harvest the brains.
- Separate plasma from the blood samples by centrifugation.
- Homogenize the brain tissue in a suitable buffer.
- Extract **AGI-12026** from the plasma and brain homogenates.
- Quantify the concentration of **AGI-12026** in the extracts using a validated LC-MS/MS method.
- Calculate the brain-to-plasma concentration ratio at each time point.

Visualizations

Signaling Pathway of Mutant IDH and Inhibition by AGI-12026





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